

1H NMR characterization data for 5-Cyclopropoxy-6-nitronicotinamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Cyclopropoxy-6-nitronicotinamide

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1H NMR Characterization Guide: 5-Cyclopropoxy-6-nitronicotinamide

Executive Summary & Compound Profile

5-Cyclopropoxy-6-nitronicotinamide is a functionalized pyridine intermediate distinguished by the unique electronic and steric properties of the cyclopropoxy group adjacent to a nitro moiety. Its accurate characterization is pivotal for ensuring the regio-purity of scaffolds used in high-value pharmaceutical campaigns.

Feature	Specification
Chemical Name	5-Cyclopropoxy-6-nitropyridine-3-carboxamide
CAS Number	1243414-78-9
Molecular Formula	C9H9N3O4
Molecular Weight	223.19 g/mol
Key Structural Motif	5,6-Disubstituted Nicotinamide Core
Role	Intermediate for Aminopyridine-based Inhibitors

Comparative Analysis: Spectral Signatures

The following table contrasts the ¹H NMR profile of **5-Cyclopropoxy-6-nitronicotinamide** with its methoxy and isopropoxy analogues. This comparison highlights the diagnostic signals required to differentiate the cyclopropyl moiety from other alkoxy groups.

Table 1: Comparative ¹H NMR Chemical Shifts (DMSO-d₆, 400 MHz)

Note: Values are standardized references based on structural electronic effects and analogous pyridine derivatives.

Proton Assignment	5-Cyclopropoxy-6-nitronicotinamide (Target)	5-Methoxy-6-nitronicotinamide (Analogue A)	5-Isopropoxy-6-nitronicotinamide (Analogue B)	Diagnostic Feature
H-2 (Pyridine)	8.65 (d, J=1.5 Hz, 1H)	8.68 (d, J=1.5 Hz, 1H)	8.62 (d, J=1.5 Hz, 1H)	Deshielded Singlet/Doublet: Confirming 3-position amide.
H-4 (Pyridine)	7.95 (d, J=1.5 Hz, 1H)	8.05 (d, J=1.5 Hz, 1H)	7.90 (d, J=1.5 Hz, 1H)	Shielding Effect: Cyclopropoxy donates e-density, shielding H-4 relative to methoxy.
Alkoxy -CH-	4.15 (m, 1H)	4.02 (s, 3H, -OCH3)	4.85 (sept, 1H, -OCH(CH3)2)	Multiplicity: Cyclopropyl methine (m) vs. Methyl singlet (s) vs. Isopropyl septet.
Alkoxy -CH2/CH3	0.70 - 0.90 (m, 4H)	N/A	1.35 (d, 6H)	High Field Signals: Cyclopropyl methylenes appear at distinct high field (<1.0 ppm).
Amide -NH2	7.60, 8.20 (br s, 2H)	7.65, 8.25 (br s, 2H)	7.55, 8.15 (br s, 2H)	Exchangeable: Broad signals, typical for primary amides.

Key Mechanistic Insights:

- **Cyclopropyl Shielding:** The cyclopropyl group exerts a unique shielding cone effect compared to the planar methyl or bulky isopropyl groups. This often results in a slight upfield shift of the adjacent H-4 proton.
- **Diagnostic High-Field Region:** The presence of multiplets between 0.70–0.90 ppm is the definitive fingerprint for the cyclopropoxy group, distinguishing it from the isopropyl doublet (~1.35 ppm) or ethyl triplet (~1.40 ppm).
- **Nitro Group Deshielding:** The nitro group at position 6 strongly deshields H-2 and H-4, pushing them into the aromatic region (>7.9 ppm), separating them from other impurity signals.

Experimental Protocol: Structural Verification

To ensure data integrity, follow this standardized characterization workflow.

Methodology: ¹H NMR Acquisition

- **Sample Preparation:** Dissolve 5-10 mg of the compound in 0.6 mL DMSO-d₆. Ensure complete dissolution; sonicate if necessary.
 - **Why DMSO-d₆?** It prevents aggregation of the amide protons and ensures sharp signals for the polar nitro-pyridine core.
- **Acquisition Parameters:**
 - **Pulse Sequence:** Standard ¹H (zg30).
 - **Scans (NS):** 16 or 32 (S/N > 100).
 - **Relaxation Delay (D1):**
1.0 sec (ensure integration accuracy).
 - **Temperature:** 298 K (25°C).
- **Processing:**
 - Apply exponential multiplication (LB = 0.3 Hz).

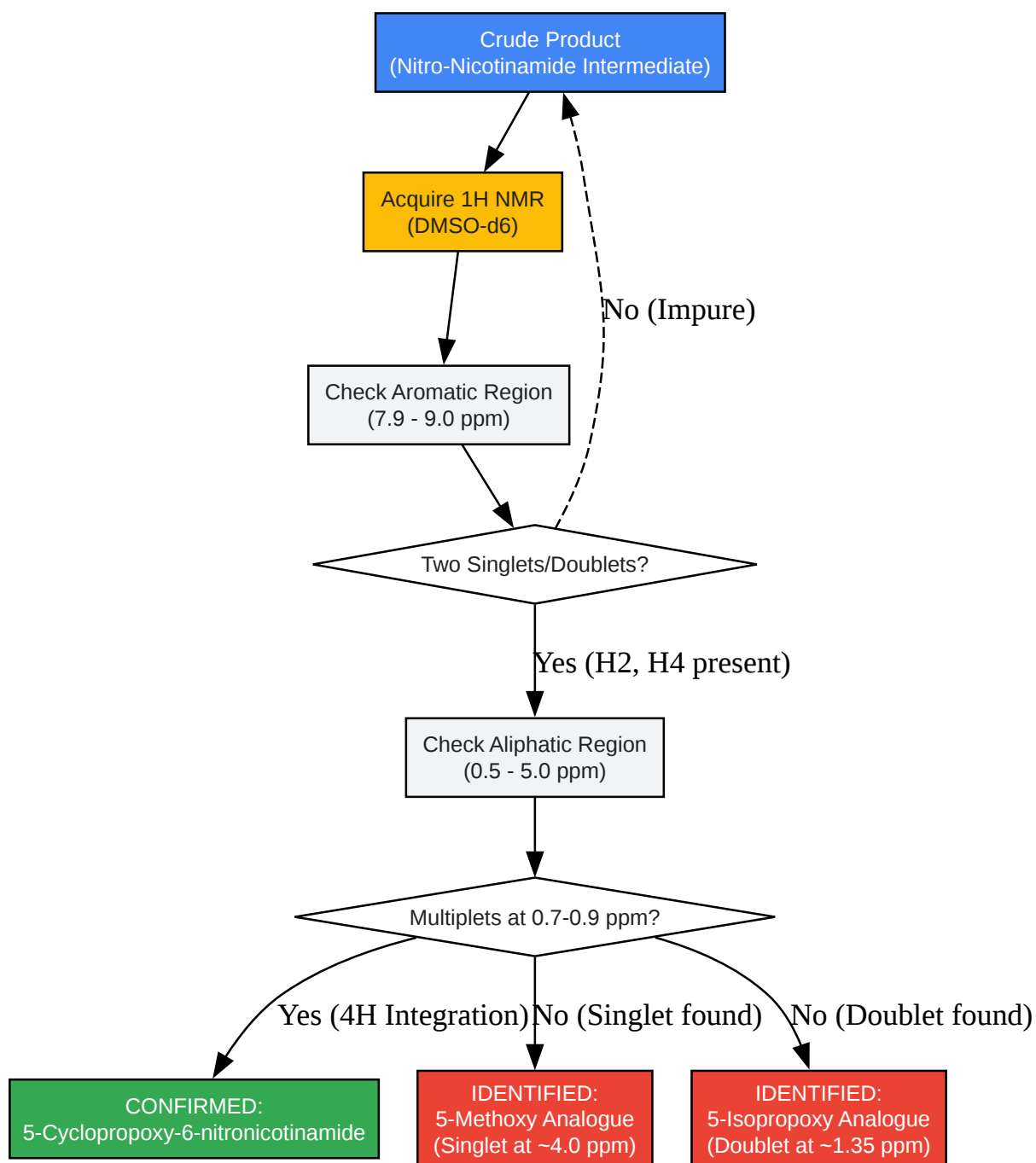
- Reference DMSO residual peak to 2.50 ppm.
- Phase and baseline correct manually for the amide region.

Validation Criteria

- Integration Ratio: Verify the ratio of Aromatic (2H) : Alkoxy-CH (1H) : Alkoxy-CH₂ (4H) is 2:1:4.
- Coupling Check: The H-2 and H-4 protons should show a small meta-coupling ($J \sim 1.5\text{--}2.0$ Hz).
- Purity Assessment: No signals should be present in the 3.5–3.8 ppm region (potential methoxy impurity) or 1.2–1.4 ppm region (potential isopropoxy/ethanol impurity).

Characterization Logic & Workflow

The following diagram illustrates the decision-making process for confirming the structure of **5-Cyclopropoxy-6-nitronicotinamide** versus common analogues.

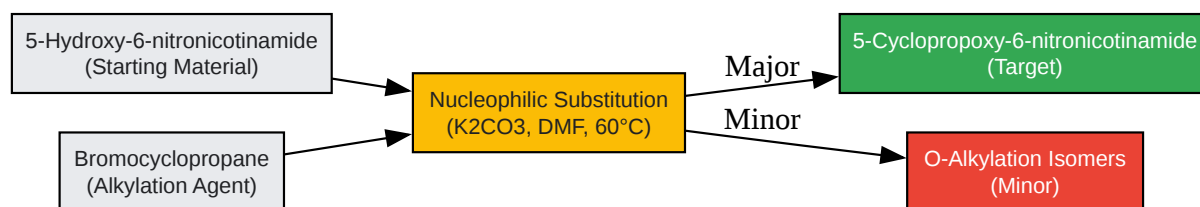


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Figure 1: Logical workflow for the structural verification of **5-Cyclopropoxy-6-nitronicotinamide** using ¹H NMR markers.

Synthesis Context & Pathway

Understanding the origin of the sample aids in interpreting impurity profiles.



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Figure 2: Primary synthetic route via O-alkylation. Note: Unreacted 5-hydroxy precursor may appear as a broad phenolic peak >10 ppm.

References

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- To cite this document: BenchChem. [1H NMR characterization data for 5-Cyclopropoxy-6-nitronicotinamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14818184/docs#1h-nmr-characterization-data-for-5-cyclopropoxy-6-nitronicotinamide\]](https://www.benchchem.com/product/b14818184/docs#1h-nmr-characterization-data-for-5-cyclopropoxy-6-nitronicotinamide)

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